

The History and Discovery of Aluminium Iodide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Aluminium iodide

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Introduction

Aluminium iodide (AlI_3) is a versatile and reactive inorganic compound that has found significant application as a catalyst and reagent in organic synthesis. Its history is intrinsically linked to the discovery and isolation of aluminium metal in the early 19th century. This technical guide provides a comprehensive overview of the history, discovery, properties, and synthesis of **aluminium iodide**, tailored for a scientific audience.

History and Discovery

The formal discovery of **aluminium iodide** as a distinct compound is not attributed to a single individual but rather emerged from the systematic investigation of the chemical properties of aluminium following its isolation. The Danish physicist Hans Christian Ørsted is credited with first producing an impure sample of aluminium in 1825 by reacting aluminium chloride with potassium amalgam.[1][2] This breakthrough was refined by the German chemist Friedrich Wöhler, who, in 1827, successfully isolated aluminium powder by the reaction of aluminium chloride with potassium.[3][4][5]

Following the isolation of this new metal, a period of intense study into its reactivity ensued. Given the high reactivity of aluminium with halogens, it is highly probable that **aluminium iodide** was first synthesized in the mid-19th century during these investigations. The work of French chemist Henri Étienne Sainte-Claire Deville in the 1850s, which focused on the

industrial production of aluminium and the synthesis of its halides, further solidified the understanding of these compounds.[\[1\]](#)[\[6\]](#)

By the latter half of the 19th century, the reaction between aluminium and iodine was sufficiently well-known to be a subject of more detailed academic study. A notable publication in 1880 by John Hall Gladstone and Alfred Tribe, titled "The aluminium-iodine reaction," explored the utility of this reaction in organic synthesis, indicating that the fundamental synthesis of **aluminium iodide** was established by this time.[\[7\]](#)[\[8\]](#) Their work detailed the use of the "joint action" of aluminium and iodine to effect chemical transformations, laying the groundwork for many of the modern applications of **aluminium iodide**.[\[7\]](#)[\[8\]](#)

Physical and Chemical Properties

Aluminium iodide is a white or yellowish, hygroscopic solid in its anhydrous form.[\[9\]](#) It is a powerful Lewis acid and reacts vigorously with water.[\[7\]](#) The compound exists as a dimer, Al_2I_6 , in the solid state and in the vapor phase at low temperatures.[\[9\]](#)

Data Presentation

Property	Value	References
Chemical Formula	AlI_3	[9]
Molar Mass	407.69 g/mol	[9]
Appearance	White to yellowish crystalline solid	[9]
Density	3.98 g/cm ³ (anhydrous)	[9]
Melting Point	191 °C (decomposes)	
Boiling Point	382 °C (sublimes)	[7]
Solubility in Water	Reacts violently	[7]
Solubility in Organic Solvents	Soluble in ethanol, ether, carbon disulfide	[9]
Crystal Structure	Monoclinic	[7]

Experimental Protocols

Several methods have been developed for the synthesis of **aluminium iodide**, yielding either the anhydrous or hydrated form. The choice of method depends on the desired purity and the scale of the reaction.

Direct Synthesis of Anhydrous Aluminium Iodide

This method involves the direct, highly exothermic reaction between elemental aluminium and iodine.

Materials:

- Aluminium powder (fine)
- Iodine crystals
- Sand
- A few drops of water (as a catalyst)
- Fume hood
- Mortar and pestle
- Evaporating dish

Procedure:

- In a fume hood, thoroughly mix a stoichiometric amount of fine aluminium powder and iodine crystals in a mortar and pestle.
- Place the mixture in an evaporating dish, creating a small indentation in the center of the powder mound.
- Carefully add a few drops of water to the indentation to initiate the reaction.
- The reaction is vigorous and produces a large amount of purple iodine vapor and heat. The resulting product is crude **aluminium iodide**.

- Purification can be achieved by sublimation under reduced pressure.

Synthesis of Aluminium Iodide in an Inert Solvent

This method provides a more controlled reaction compared to the direct synthesis.

Materials:

- Aluminium foil or powder
- Iodine
- Anhydrous toluene or hexane
- Reflux apparatus (round-bottom flask, condenser)
- Heating mantle
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Set up a reflux apparatus under an inert atmosphere.
- To the round-bottom flask, add aluminium foil or powder and iodine in a stoichiometric ratio.
- Add a sufficient amount of anhydrous toluene or hexane to cover the reactants.
- Heat the mixture to reflux with constant stirring.
- The reaction is complete when the characteristic purple color of iodine disappears.
- The resulting solution of **aluminium iodide** in the solvent can be used directly for subsequent reactions, or the solvent can be removed under vacuum to yield solid **aluminium iodide**.

Synthesis of Aluminium Iodide Hexahydrate

This aqueous method produces the hydrated form of **aluminium iodide**.

Materials:

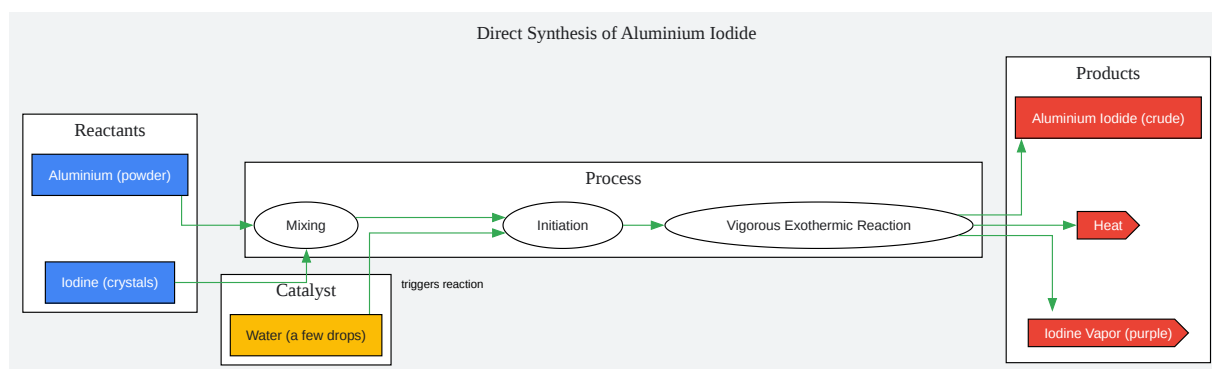
- Aluminium hydroxide or aluminium powder
- Hydroiodic acid (HI)
- Beaker
- Stirring rod
- Heating plate (optional)

Procedure:

- In a beaker, slowly add a stoichiometric amount of aluminium hydroxide or aluminium powder to hydroiodic acid with constant stirring.
- The reaction may be gently heated to ensure completion.
- Once the reaction is complete, the solution is filtered to remove any unreacted starting material.
- The water can be carefully evaporated to crystallize the **aluminium iodide** hexahydrate ($\text{AlI}_3 \cdot 6\text{H}_2\text{O}$).

Mandatory Visualization

The following diagram illustrates the direct synthesis of anhydrous **aluminium iodide**, highlighting the key reactants, catalyst, and the exothermic nature of the reaction.



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Caption: Direct synthesis of **aluminium iodide** from its elements.

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